

# Technical Overview of 1,9-Diaminononane: Molecular Properties

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## Compound of Interest

Compound Name: 1,9-Diaminononane

Cat. No.: B1582714

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This document provides a concise summary of the fundamental molecular properties of **1,9-Diaminononane**, a chemical compound with applications in various industrial and research settings. The information is intended for researchers, scientists, and professionals in drug development who require precise data for their work.

## Core Molecular Data

**1,9-Diaminononane**, also known as nonamethylenediamine, is a diamine with the chemical formula C9H22N2.<sup>[1][2]</sup> Its structure consists of a nine-carbon aliphatic chain with an amino group at each terminus.<sup>[1]</sup>

The molecular weight of **1,9-Diaminononane** is 158.28 g/mol.<sup>[2][3][4][5]</sup> This value is a critical parameter for stoichiometric calculations in chemical reactions and for the characterization of materials synthesized from this compound.

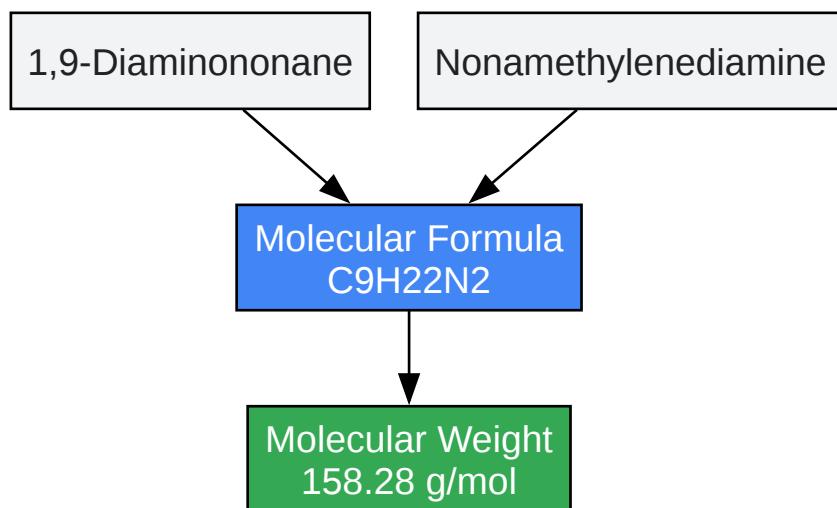
A summary of the key molecular identifiers and properties is presented in the table below for quick reference.

Property	Value
Molecular Formula	C9H22N2 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Molecular Weight	158.28 g/mol <a href="#">[3]</a> <a href="#">[5]</a>
Linear Formula	NH2(CH2)9NH2 <a href="#">[3]</a>
CAS Number	646-24-2 <a href="#">[1]</a> <a href="#">[3]</a>
EC Number	211-470-3 <a href="#">[3]</a>
Monoisotopic Mass	158.178298710 Da <a href="#">[1]</a> <a href="#">[5]</a>

Note: Experimental protocols and signaling pathways are not applicable to the description of a single chemical compound's intrinsic molecular properties.

## Logical Representation of Compound Identity

The following diagram illustrates the logical relationship between the common names and the fundamental molecular formula and weight of **1,9-Diaminononane**.



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Chemical Identity of **1,9-Diaminononane**.

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## References

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- 3. 1,9-ジアミノノナン 98% | Sigma-Aldrich [sigmaaldrich.com]
- 4. nonan-1,9-diamin | CAS#:646-24-2 | Chemsra [chemsrc.com]
- 5. Nonamethylenediamine | C9H22N2 | CID 69534 - PubChem [pubchem.ncbi.nlm.nih.gov]
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